

Investigating the Antibacterial Spectrum of Sulfalene: A Technical Guide

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Compound of Interest

Compound Name: Sulfalene

Cat. No.: B1681184

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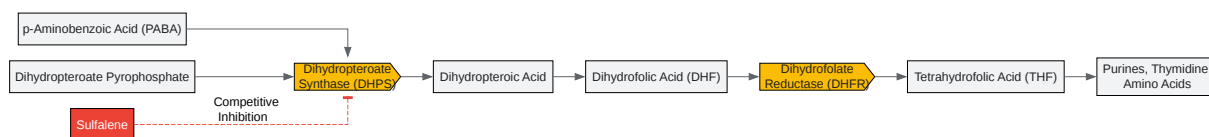
Introduction

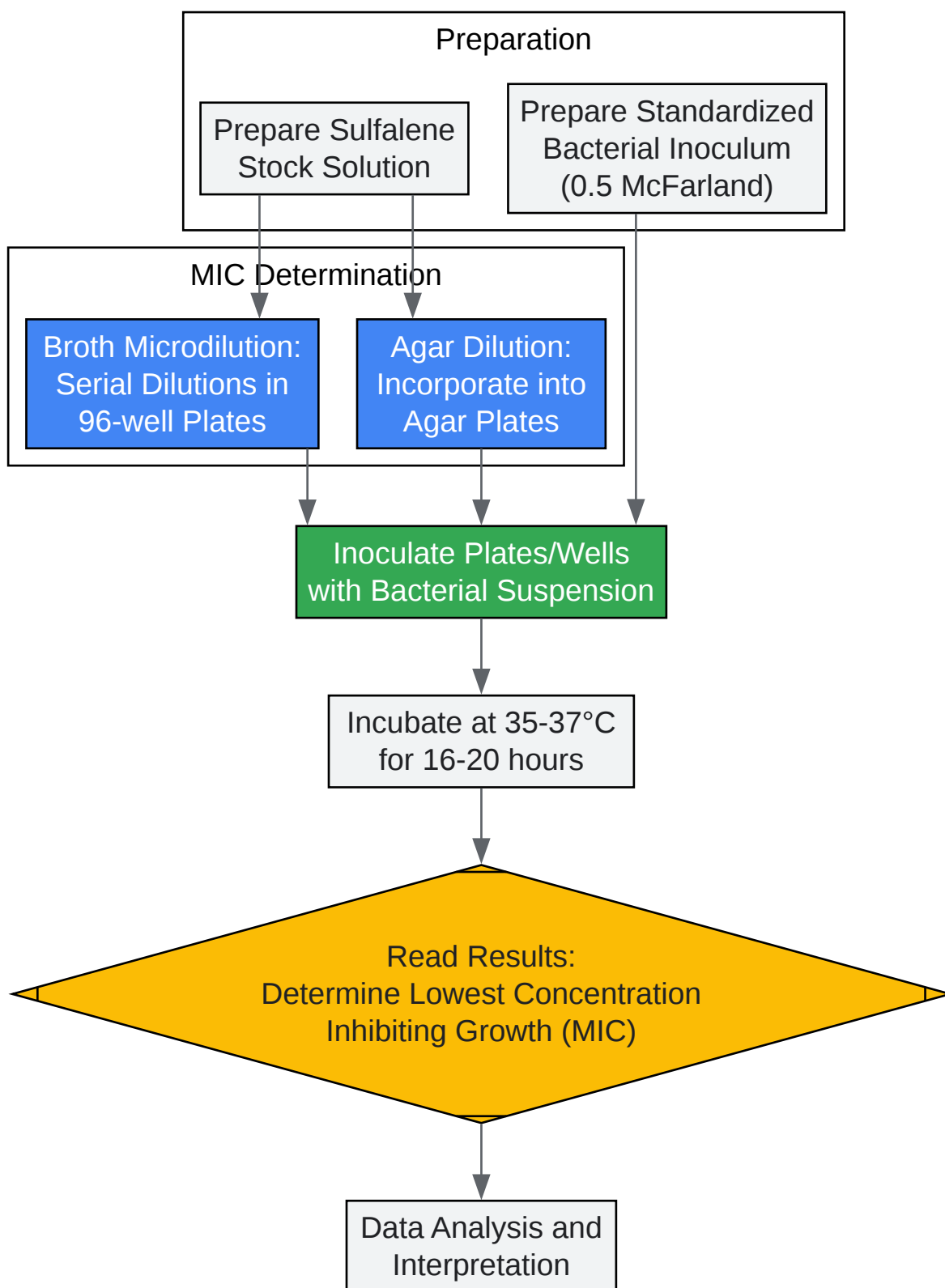
Sulfalene, also known as sulfametopyrazine, is a long-acting sulfonamide antibiotic.[1] Like other sulfonamides, it exerts its antibacterial effect by interfering with the synthesis of folic acid, an essential nutrient for bacterial growth and replication. This document provides a comprehensive overview of the antibacterial spectrum of **Sulfalene**, its mechanism of action, and the experimental protocols used to determine its efficacy. While specific quantitative data for **Sulfalene** is limited in publicly available literature, this guide leverages data from closely related sulfonamides to provide a representative understanding of its expected activity.

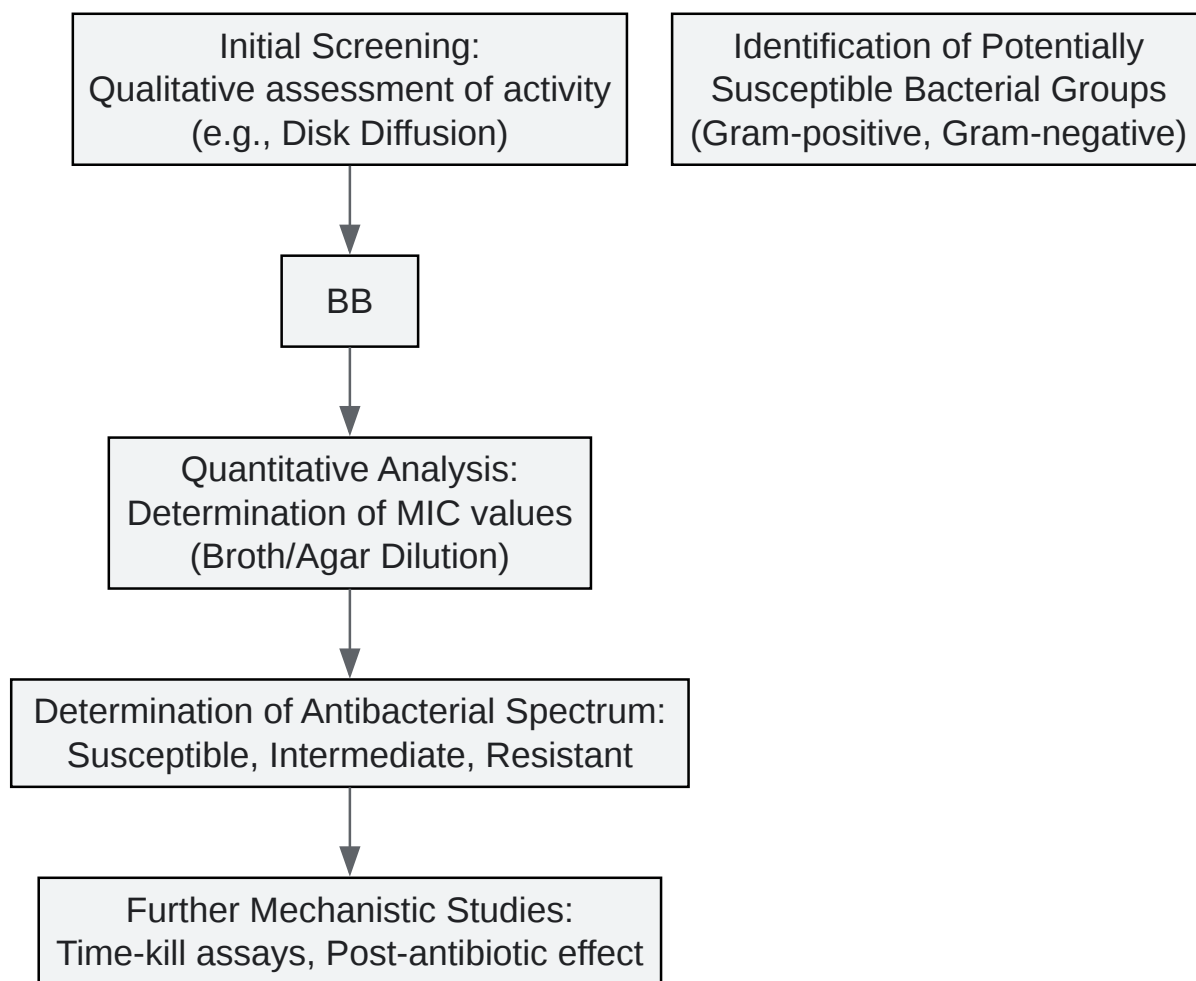
Mechanism of Action: Inhibition of Folate Synthesis

Sulfalene's primary mechanism of action is the competitive inhibition of the bacterial enzyme dihydropteroate synthase (DHPS).[2] This enzyme is critical for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the production of nucleic acids and amino acids. By mimicking the natural substrate of DHPS, para-aminobenzoic acid (PABA), **Sulfalene** binds to the enzyme's active site, thereby blocking the folic acid synthesis pathway. This selective toxicity is effective against bacteria because they must synthesize their own folic acid, whereas humans obtain it from their diet.

Signaling Pathway Diagram







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References

- 1. Presence of squalene in gram-positive bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. toku-e.com [toku-e.com]
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